

Commercial Suppliers of Ticlopidine-d4 for Research: A Technical Guide

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Compound of Interest

Compound Name: Ticlopidine-d4

Cat. No.: B565562

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available **Ticlopidine-d4**, a deuterated analog of the antiplatelet agent Ticlopidine. This guide is intended for researchers in academia and the pharmaceutical industry who require a high-quality internal standard for the quantitative analysis of Ticlopidine in biological matrices.

Introduction to Ticlopidine-d4

Ticlopidine-d4 is a stable isotope-labeled version of Ticlopidine, where four hydrogen atoms on the chlorophenyl ring have been replaced with deuterium atoms. This isotopic substitution results in a molecule with a higher mass-to-charge ratio (m/z) than the parent compound, while maintaining nearly identical physicochemical properties. These characteristics make **Ticlopidine-d4** an ideal internal standard for bioanalytical methods, particularly liquid chromatography-mass spectrometry (LC-MS), to ensure accurate and precise quantification of Ticlopidine.

Commercial Supplier Data

The following table summarizes the product specifications for **Ticlopidine-d4** from various commercial suppliers. This information is crucial for selecting the most suitable material for specific research needs.

Supplier	Product Name	CAS Number	Molecular Formula	Purity/Isotopic Enrichment	Available Formats
Cayman Chemical	Ticlopidine-d4 (hydrochloride)	2932627-17-1	C ₁₄ H ₁₀ D ₄ CIN S · HCl	≥98% [1]	1 mg, 5 mg, 10 mg
Pharmaffiliates	Ticlopidine-d4	1246817-49-1	C ₁₄ H ₁₀ D ₄ CIN S	Information not readily available	Inquire for details
Axios Research	Ticlopidine-d4 HCl	1246817-49-1 (free base)	C ₁₄ H ₁₀ D ₄ CIN S · HCl	High purity, compliant with regulatory guidelines [2]	Inquire for details
Santa Cruz Biotechnology	Ticlopidine-d4	1246817-49-1	C ₁₄ H ₁₀ D ₄ CIN S	High purity	Inquire for details
Toronto Research Chemicals (TRC)	Ticlopidine-d4	1246817-49-1	C ₁₄ H ₁₀ D ₄ CIN S	Information not readily available	Inquire for details

Note: Purity and isotopic enrichment are critical parameters. It is recommended to request a certificate of analysis from the supplier for lot-specific data.

Experimental Protocols: Quantification of Ticlopidine in Human Plasma using LC-MS/MS with Ticlopidine-d4 as an Internal Standard

This section details a typical experimental protocol for the quantification of Ticlopidine in human plasma, a common application in pharmacokinetic and bioequivalence studies. The methodology is a composite based on established and validated methods in the scientific literature.

Materials and Reagents

- Ticlopidine reference standard
- **Ticlopidine-d4** internal standard (IS)
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

Preparation of Stock and Working Solutions

- Ticlopidine Stock Solution (1 mg/mL): Accurately weigh and dissolve Ticlopidine in methanol.
- **Ticlopidine-d4** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Ticlopidine-d4** in methanol.
- Working Solutions: Prepare serial dilutions of the Ticlopidine stock solution in 50:50 (v/v) acetonitrile:water to create calibration standards. Prepare a working solution of **Ticlopidine-d4** in the same diluent at an appropriate concentration (e.g., 100 ng/mL).

Sample Preparation (Protein Precipitation)

- To 100 μ L of human plasma in a microcentrifuge tube, add 20 μ L of the **Ticlopidine-d4** working solution and vortex briefly.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase and inject into the LC-MS/MS system.

LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte and internal standard, followed by re-equilibration.
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 µL
 - Column Temperature: 40°C
- Mass Spectrometry (MS/MS):
 - Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Ticlopidine: Monitor the transition from the precursor ion (m/z) to a specific product ion.
 - **Ticlopidine-d4**: Monitor the transition from the deuterated precursor ion (m/z) to its corresponding product ion.
 - Instrument Parameters: Optimize parameters such as declustering potential, collision energy, and cell exit potential for both Ticlopidine and **Ticlopidine-d4** to achieve maximum

sensitivity and specificity.

Data Analysis

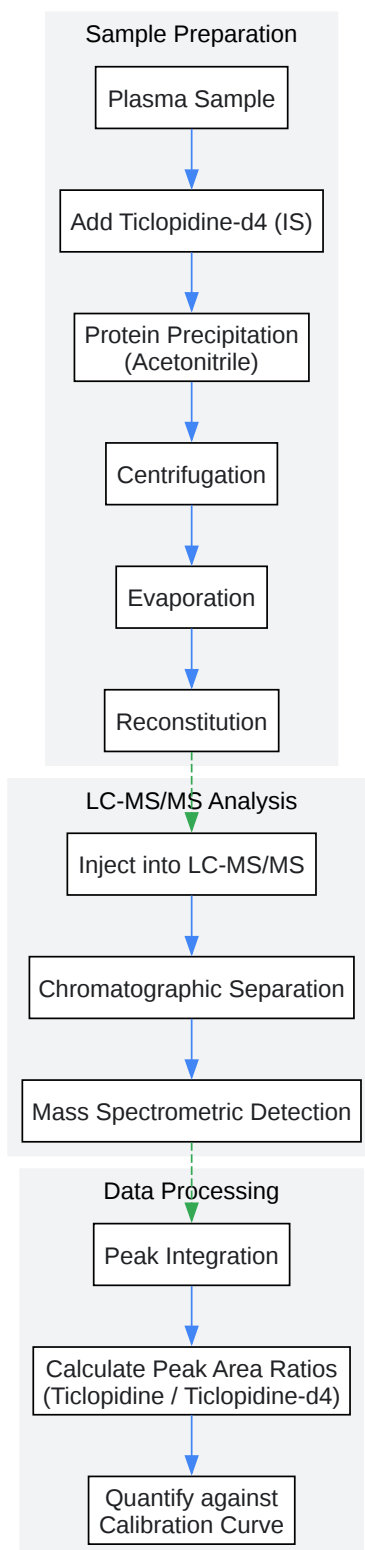
- Construct a calibration curve by plotting the peak area ratio of Ticlopidine to **Ticlopidine-d4** against the concentration of the calibration standards.
- Determine the concentration of Ticlopidine in the plasma samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Experimental Workflow for Ticlopidine Quantification

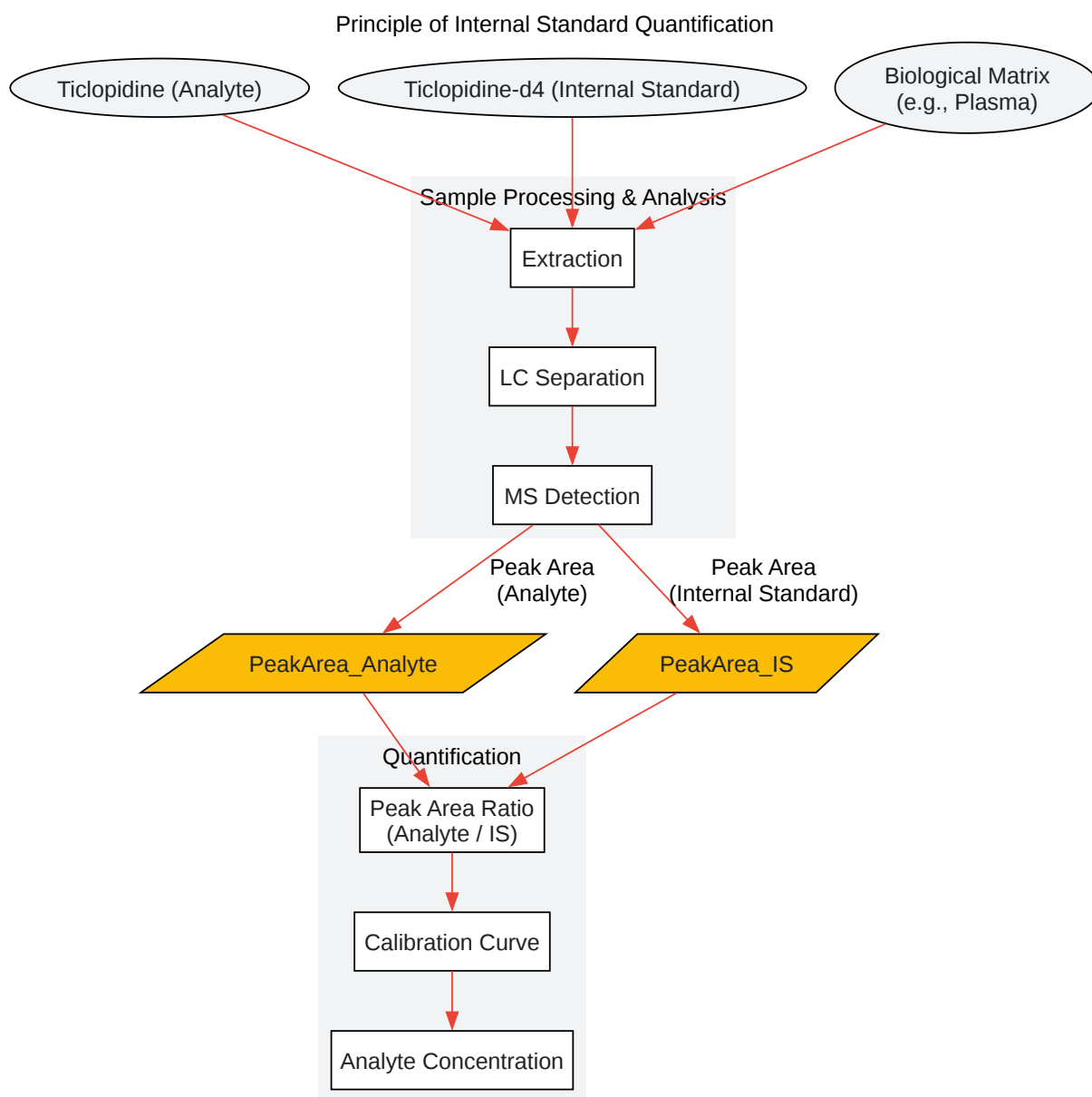
The following diagram illustrates the logical flow of the experimental protocol described above.

Experimental Workflow for Ticlopidine Quantification

[Click to download full resolution via product page](#)Caption: Workflow for the quantification of Ticlopidine in plasma using **Ticlopidine-d4**.

Logical Relationship of Internal Standard in Quantitative Analysis

The diagram below illustrates the fundamental principle of using a stable isotope-labeled internal standard in quantitative mass spectrometry.



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Caption: Role of **Ticlopidine-d4** as an internal standard in quantitative analysis.

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References

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